

# fenazaquin toxicity profile comparative assessment

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## Compound Focus: Fenazaquin

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## Comparative Acaricide Toxicity Profile

The table below summarizes key toxicity and efficacy data for **Fenazaquin** and other acaricides from recent studies.

Active Substance	IRAC MoA Class [1]	Key Target Pests (Experimental Context)	Non-Target Organism Toxicity (Experimental Context)	Efficacy / LC <sub>50</sub> (Experimental Context)
Fenazaquin	21A [1]	Cyclamen mite ( <i>Phytonemus pallidus</i> ) in strawberry [2]	Honeybee larvae: Chronic LD <sub>50</sub> = 1.213 µg/larva [3] [4]	>90% reduction of cyclamen mite in strawberry [2]
Abamectin	6	Cyclamen mite in strawberry (standard for comparison) [2]	Information missing	Similar efficacy to fenazaquin against cyclamen mite [2]
Pyridaben	21A	Cyclamen mite in strawberry [2]	Information missing	>90% reduction of cyclamen mite; similar to fenazaquin [2]

Active Substance	IRAC MoA Class [1]	Key Target Pests (Experimental Context)	Non-Target Organism Toxicity (Experimental Context)	Efficacy / LC <sub>50</sub> (Experimental Context)
Chlorfenapyr	13	Carmine spider mite ( <i>Tetranychus cinnabarinus</i> ) [5]	Predatory mite ( <i>Neoseiulus barkeri</i> ): LC <sub>50</sub> = 6.452 mg a.i./L [5]	<i>T. cinnabarinus</i> adult: LC <sub>50</sub> = 0.170 mg a.i./L [5]
Spiromesifen	23	Cyclamen mite in strawberry (variable results) [2]	Information missing	Moderate efficacy in lab, inconsistent in field trials [2]

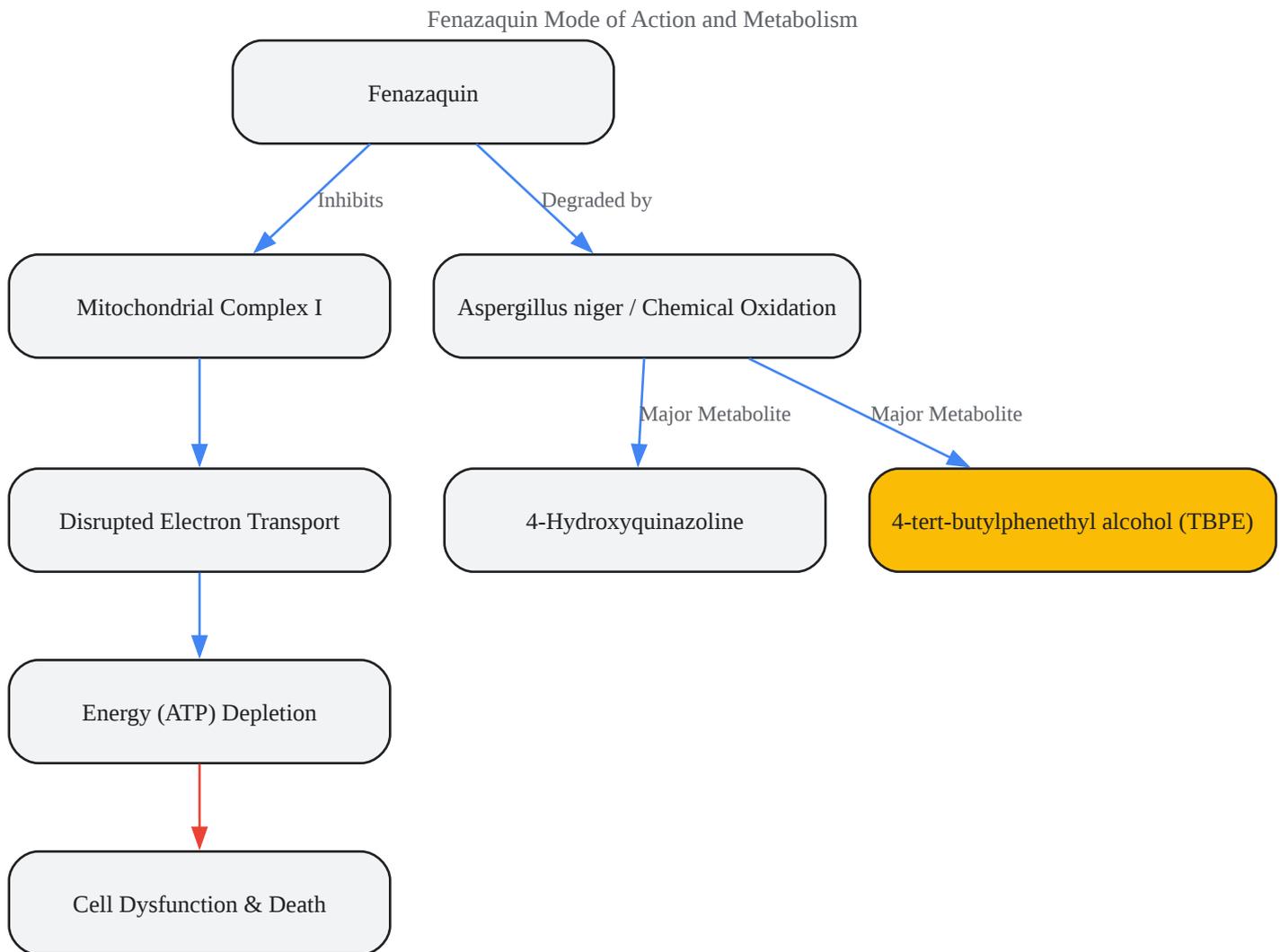
## Detailed Experimental Protocols

To assess the applicability of the data, it is crucial to understand the methodologies from which they were derived.

- **Honeybee Larval Toxicity Study [3] [4]:** Honeybee (*Apis mellifera*) larvae were reared in vitro and chronically exposed to **Fenazaquin** for six days. The study evaluated larval mortality, developmental time, and adult deformity rates. The hemolymph metabolome was analyzed using UHPLC-MS/MS, and gut microbiota was profiled via 16S rRNA gene sequencing. The chronic median lethal dose (LD<sub>50</sub>) was determined to be **1.213 µg/larva**.
- **Cyclamen Mite Efficacy Study [2]:** In greenhouse experiments, **Fenazaquin** and other acaricides were applied to strawberry plants infested with cyclamen mites. The treatments were applied using an airbrush sprayer at the highest label rate with a non-ionic surfactant. Mite populations and plant injury ratings on new leaves were assessed two weeks after application. **Fenazaquin**, along with abamectin and pyridaben, **reduced mite numbers by over 90%** and significantly lowered injury ratings compared to the control.
- **Predatory Mite Selectivity Study [5]:** This research compared the acute toxicity of Chlorfenapyr between a pest (carmine spider mite, *T. cinnabarinus*) and a beneficial predatory mite (*N. barkeri*). The LC<sub>50</sub> values were established through laboratory bioassays, and the **Ecological Selectivity Index (ESI)** was calculated as the ratio of the LC<sub>50</sub> for the predator to the LC<sub>50</sub> for the pest. Chlorfenapyr showed an ESI of 38, indicating higher toxicity to the pest mite and relative safety for the predator.

## Mode of Action and Metabolic Pathway

**Fenazaquin**'s biological activity and environmental fate are defined by its specific chemical structure and metabolic pathways.



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- **Mode of Action:** **Fenazaquin** is a **mitochondrial complex I electron transport inhibitor (IRAC Group 21A)** [1]. It disrupts cellular energy production by blocking the conversion of ADP to ATP, leading to cell death [3].
- **Metabolism:** In the environment, the soil fungus *Aspergillus niger* can rapidly metabolize **Fenazaquin**. The primary degradation pathway involves oxidative cleavage, breaking the molecule down into **4-Hydroxyquinazoline** and **4-tert-butylphenethyl alcohol (TBPE)** [6]. TBPE is a

toxicologically relevant metabolite that is of higher toxicity than the parent compound and is considered in consumer risk assessments for residues in food [7].

## Key Comparative Insights

- **Efficacy vs. Environmental Impact:** **Fenazaquin** demonstrates **high efficacy** against pest mites comparable to standards like abamectin [2]. However, it presents a **documentated hazard to non-target pollinators** like honeybee larvae at specific doses [3] [4].
- **Mechanism and Resistance:** **Fenazaquin** shares its IRAC group (21A) with acaricides like pyridaben [1] [2]. This is critical for resistance management, as mites resistant to one Group 21 chemical may show cross-resistance to others.
- **Regulatory Status:** **Fenazaquin** is approved in the EU and other regions, with established Maximum Residue Levels (MRLs) for various crops. Its **metabolite TBPE** is a key component in consumer safety evaluations [7].

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